

# Personal protective equipment for handling 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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## Compound of Interest

**Compound Name:** 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

**Cat. No.:** B118251

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## Essential Safety and Handling Guide for 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** (CAS RN: 81074-81-9). Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Physicochemical and Hazard Data

A summary of the key physical, chemical, and hazard information for **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> CINO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	191.66 g/mol	<a href="#">[1]</a>
Appearance	Powder	
Melting Point	122-125 °C (decomposes)	
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity (Single Exposure) 3	
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	
Signal Word	Warning	
Incompatible Materials	Strong oxidizing agents	<a href="#">[2]</a>

## Operational Plan: Safe Handling and Use

A systematic approach to handling **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** is essential to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Ventilation: All handling of this compound should be conducted in a well-ventilated area. The use of a chemical fume hood is mandatory to minimize the inhalation of dust and vapors.[\[2\]](#)
- Emergency Equipment: Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling this substance:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)[\[3\]](#)

- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves.[[3](#)]
  - Clothing: A lab coat or other protective clothing is required to prevent skin exposure.[[3](#)]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter cartridge (e.g., N95 for dust) should be used.[[2](#)]

## Step-by-Step Handling Protocol

- Preparation:
  - Before starting work, ensure all necessary PPE is in good condition and worn correctly.
  - Verify that the chemical fume hood is functioning correctly.
  - Have all necessary equipment and reagents for the experiment readily available.
- Weighing and Transfer:
  - Perform all weighing and transfer operations within a chemical fume hood to contain any dust.
  - Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust clouds.
- In Use:
  - Keep containers of the chemical tightly closed when not in use.[[2](#)]
  - Avoid contact with skin, eyes, and clothing.[[2](#)]
  - Do not eat, drink, or smoke in the area where the chemical is handled.
- Post-Handling:
  - Thoroughly wash hands with soap and water after handling the compound.

- Clean all equipment used in the procedure.
- Return the chemical to its designated storage location.

## Disposal Plan

The disposal of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** and its containers must be managed as hazardous chemical waste.

- Waste Segregation and Collection:
  - Collect all waste material containing this compound in a dedicated, sealable, and clearly labeled hazardous waste container.[3][4]
  - The label should include the full chemical name: "**5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**" and associated hazard symbols.
  - Do not mix this waste with other waste streams unless compatibility has been confirmed by a qualified professional.[4]
- Containerization:
  - Use a container made of a material compatible with amine hydrochlorides, such as high-density polyethylene (HDPE) or glass.[4]
  - Ensure the container is in good condition and can be securely closed.[4]
- Storage of Waste:
  - Store the sealed waste container in a designated and well-ventilated hazardous waste accumulation area.
- Professional Disposal:
  - Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.[2][4]
  - Provide the disposal company with a copy of the Safety Data Sheet (SDS).

# Spill and Decontamination Plan

In the event of a spill, follow these procedures to ensure safe cleanup and decontamination.

- Immediate Actions:
  - Evacuate the immediate area of the spill.
  - If you are contaminated, remove contaminated clothing and wash the affected skin area with soap and water. If eyes are affected, flush with copious amounts of water for at least 15 minutes. Seek medical attention.[\[2\]](#)
  - Ensure the cleanup is performed by trained personnel wearing appropriate PPE.
- Spill Cleanup:
  - For small spills, carefully cover the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[\[2\]](#)[\[3\]](#)
  - Sweep or scoop up the absorbed material and place it into a labeled hazardous waste container for disposal.[\[4\]](#)
  - Avoid generating dust during the cleanup process.
- Decontamination:
  - Once the bulk of the spill has been removed, decontaminate the area with a suitable cleaning agent. Given the amine hydrochloride nature of the compound, a mild basic solution (e.g., sodium bicarbonate solution) can be used to neutralize any remaining acidic residue, followed by a thorough rinse with water.
  - Collect all decontamination materials (e.g., wipes, absorbent pads) and place them in the hazardous waste container.
- Reporting:
  - Report the spill to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) office.

## Occupational Exposure Limits

No specific occupational exposure limits have been established for **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**. However, as a precautionary measure, the exposure limits for the parent compound, furfuryl alcohol, should be considered.

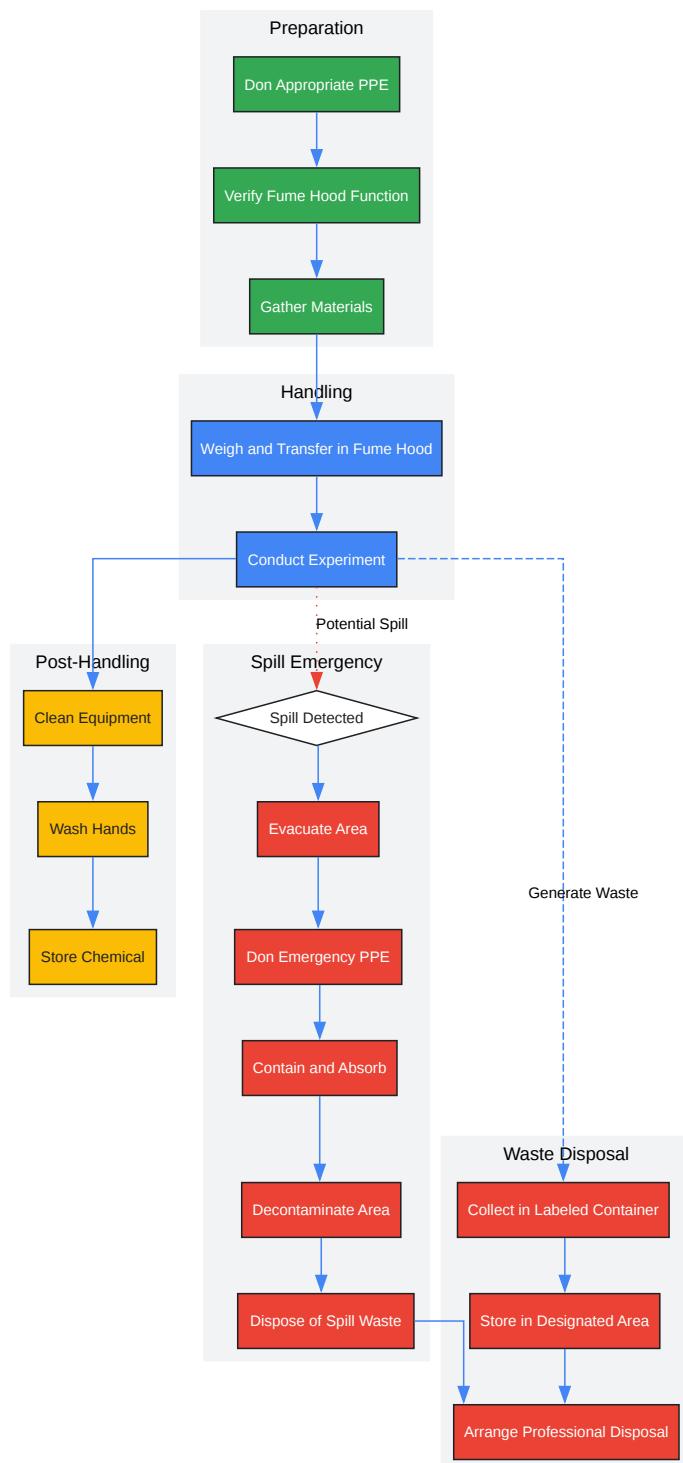
Organization	TWA (8-hour)	STEL (15-minute)
OSHA	50 ppm (200 mg/m <sup>3</sup> )	-
NIOSH	10 ppm (40 mg/m <sup>3</sup> )	15 ppm (60 mg/m <sup>3</sup> )
ACGIH	0.2 ppm	-

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**.

## Safe Handling Workflow for 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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Caption: Workflow for the safe handling and disposal of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**.

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